Navigating the Environmental Journey of Bromoform: A Technical Guide

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Compound of Interest

Compound Name:	*Bromoform*
CAS No.:	*4471-18-5*
Cat. No.:	*B7769348*

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This in-depth technical guide provides a comprehensive overview of the environmental fate and transport of **bromoform** (tribromomethane, $CHBr_3$). **Bromoform** is a trihalomethane that enters the environment from both natural and anthropogenic sources, including marine algae and as a byproduct of water disinfection.[1][2] Understanding its behavior in various environmental compartments is crucial for assessing its potential impact and for the development of environmentally conscious chemical processes. This guide summarizes key quantitative data, details experimental protocols for its environmental assessment, and visualizes its journey through the environment.

Core Physicochemical Properties

The environmental transport and fate of **bromoform** are governed by its physicochemical properties. It is a colorless to pale yellow liquid with a sweetish odor.[3][4] **Bromoform** is denser than water and has low to moderate solubility.[1][5] Key quantitative properties are summarized in the table below.

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Property	Value	Reference(s)
Molecular Formula	$CHBr_3$	[3]
Molecular Weight	252.73 g/mol	[1]
Boiling Point	149.5 °C	[6]
Melting Point	8.3 °C	[4]
Vapor Pressure	5.6 mmHg at 25°C	[7]
Water Solubility	3.2 g/L at 30°C	[1]
Log Octanol-Water Partition Coefficient (Log Kow)	2.38 - 2.40	[3][8]
Henry's Law Constant	5.35×10^{-4} atm-m^3/mol at 25°C	[8]
Soil Organic Carbon-Water Partition Coefficient (Koc)	116 - 126	[8]

Environmental Fate and Transport

The journey of **bromoform** in the environment is a complex interplay of transport between air, water, and soil, and various degradation processes.

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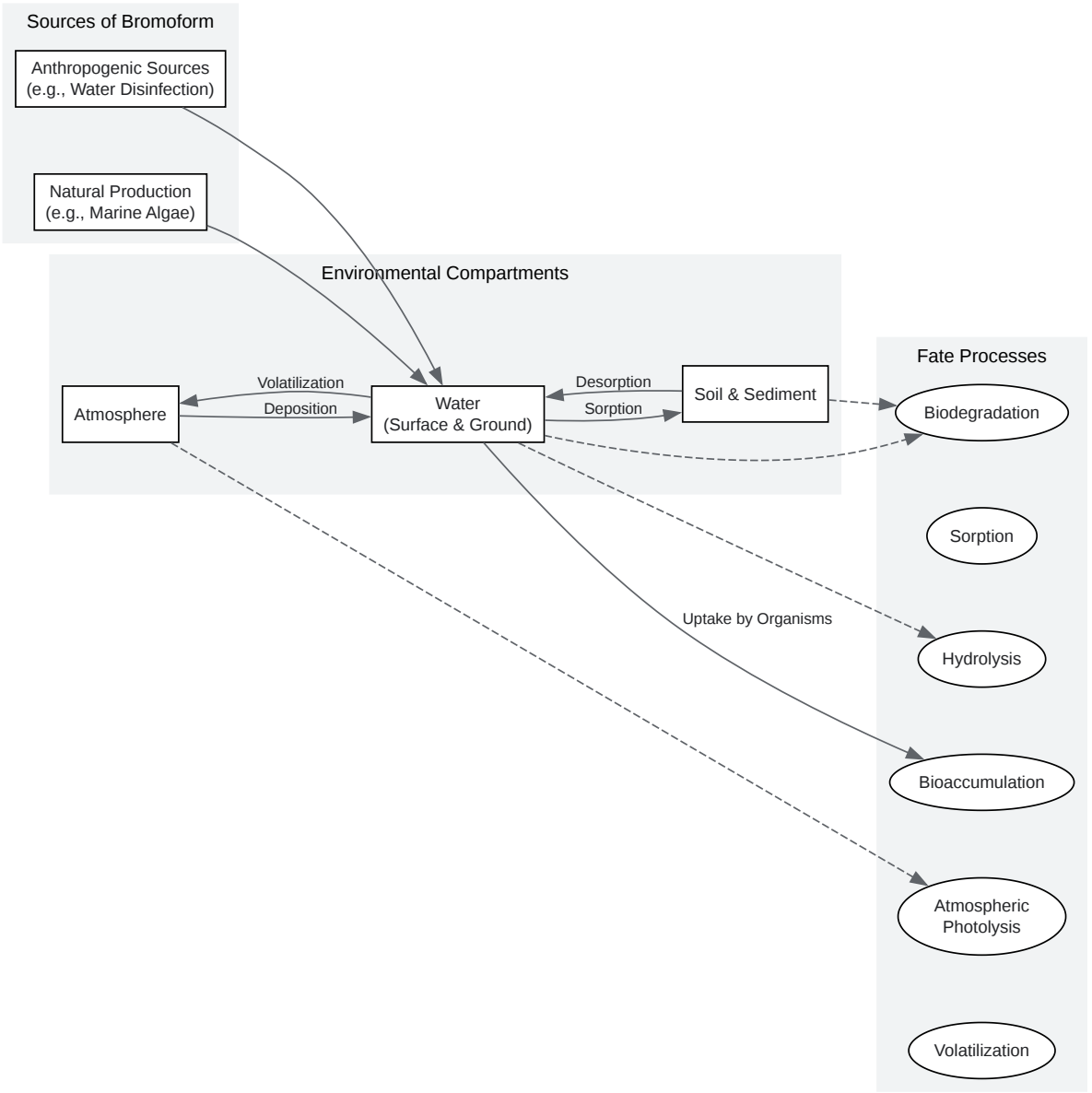

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Diagram 1: Overall environmental fate and transport of **bromoform**.

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Transport

- Volatilization: Due to its relatively high Henry's Law constant, **bromoform** readily volatilizes from water into the atmosphere.[8][9] The volatilization half-time from rivers and streams can range from a few hours to several days, depending on factors like water turbulence and temperature.[9][10]

- Sorption: With a low to moderate soil organic carbon-water partition coefficient (Koc), **bromoform** has a limited tendency to adsorb to soil and sediment, suggesting it can be mobile in soil and potentially leach into groundwater.[4][8]

- Atmospheric Transport: In the atmosphere, **bromoform** is expected to exist primarily in the vapor phase.[7] It can be transported over long distances before being removed by deposition or degradation.

Degradation

Bromoform is subject to both abiotic and biotic degradation processes in the environment.

Abiotic Degradation:

- Photolysis: In the atmosphere, **bromoform** is slowly degraded by reaction with photochemically produced hydroxyl (OH) radicals.[7] Direct photolysis in the troposphere is not considered a significant degradation pathway as trihalomethanes do not absorb UV radiation at wavelengths greater than 290 nm.[7] The atmospheric lifetime of **bromoform** is estimated to be around 17 days.[11]

- Hydrolysis: The hydrolysis of **bromoform** in water is a very slow process, with a reported half-life of 686 years at 25°C and pH 7.[7] Therefore, hydrolysis is not considered a significant removal mechanism in the aqueous environment.

Biotic Degradation:

Under aerobic conditions, the biodegradation of **bromoform** is generally slow. However, under anaerobic conditions, it may be more readily biodegraded.[9] Recent studies have also highlighted the rapid degradation of **bromoform** in specific environments, such as the rumen of cattle, where it is quickly dehalogenated to dibromomethane.[12][13][14]

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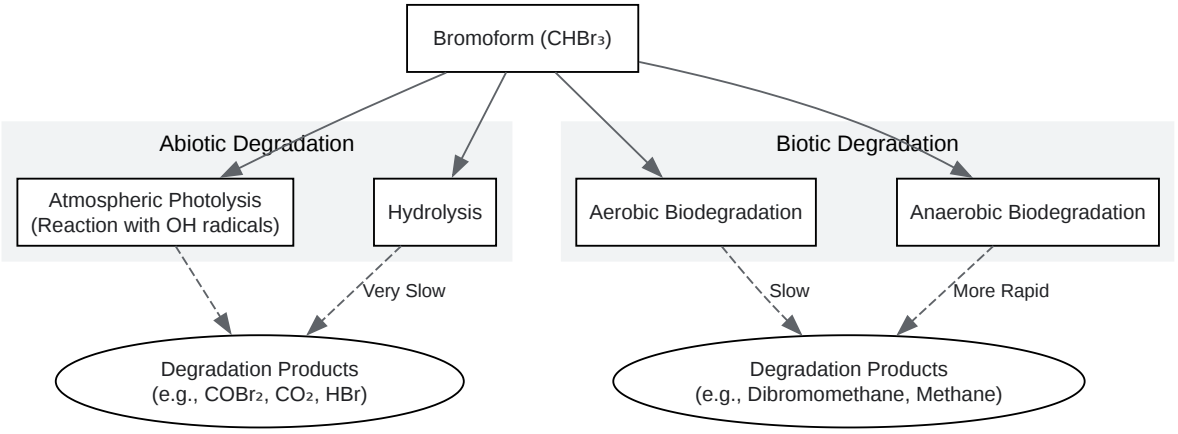

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Diagram 2: Primary degradation pathways of **bromoform**.

Bioaccumulation

Bromoform has a low to moderate potential for bioaccumulation in aquatic organisms. Studies with various marine species have shown rapid uptake and depuration of **bromoform**.[15] While some initial bioaccumulation above water concentrations has been observed, tissue concentrations tend to decrease over time.[15]

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Species	Bioconcentration Factor (BCF)	Exposure/Depuration	Reference(s)
Littleneck Clam (Protothaca staminea)	Low (specific value not provided)	28-day uptake / 28-day depuration	[15]
Eastern Hard Clam (Mercenaria mercenaria)	Low (specific value not provided)	28-day uptake / 28-day depuration	[15]
Eastern Oyster (Crassostrea virginica)	Low (specific value not provided)	28-day uptake / 28-day depuration	[15]
Brown Shrimp (Penaeus aztecus)	Low (specific value not provided)	28-day uptake / 28-day depuration	[15]
Atlantic Menhaden (Brevoortia tyrannus)	Low (specific value not provided)	28-day uptake / 28-day depuration	[15]

Experimental Protocols

Accurate assessment of the environmental fate of **bromoform** relies on standardized and validated experimental protocols. The following sections detail the methodologies for key experiments.

Analysis of **Bromoform** in Environmental Samples

The standard method for the analysis of **bromoform** and other volatile organic compounds in water is EPA Method 524.2, which utilizes a purge and trap capillary column gas chromatography/mass spectrometry (GC/MS) system.[1]

Methodology:

- Sample Collection and Preservation: Water samples are collected in 40-mL vials with screw caps and a PTFE-faced silicone septum, ensuring no headspace. To quench any residual chlorine that could lead to further trihalomethane formation, a reducing agent such as ascorbic acid or sodium thiosulfate is added to the vials before sample collection.[1][9] Samples are then chilled to 4°C.

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- Purge and Trap: An inert gas (typically helium or nitrogen) is bubbled through the water sample at a specified flow rate and for a set duration (e.g., 11 minutes at 40 mL/min).[16] The volatilized **bromoform** is swept out of the sample and onto a sorbent trap. The trap contains multiple sorbents to efficiently capture a wide range of volatile organic compounds.

- Desorption and Analysis: The trap is rapidly heated, and the trapped analytes are backflushed with the carrier gas onto a GC column. The GC column separates the components of the mixture based on their boiling points and affinities for the column's stationary phase. The separated compounds then enter a mass spectrometer, which identifies and quantifies them based on their mass-to-charge ratio.

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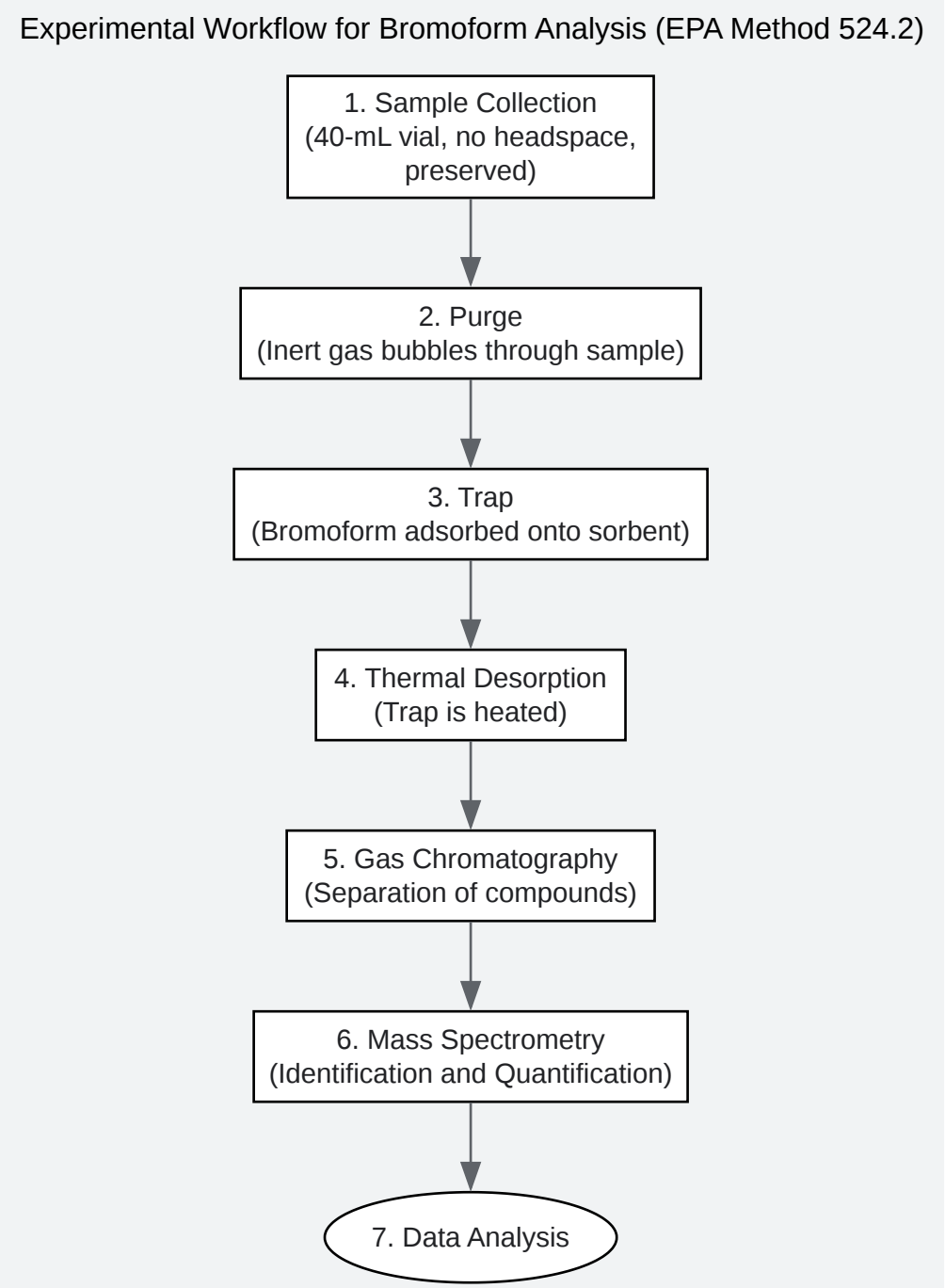

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Diagram 3: Experimental workflow for the analysis of **bromoform** in water.

Determination of Physicochemical Properties

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- Octanol-Water Partition Coefficient (Kow): The OECD Guideline 107 (Shake Flask Method) is a commonly used method.[12][17] A solution of **bromoform** in either n-octanol or water is placed in a vessel with the other solvent. The mixture is shaken until equilibrium is reached. The two phases are then separated, and the concentration of **bromoform** in each phase is determined analytically. The Kow is the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

- Soil Organic Carbon-Water Partition Coefficient (Koc): The OECD Guideline 106 (Batch Equilibrium Method) is a standard protocol.[6][10] A known mass of soil is equilibrated with a **bromoform** solution of known concentration. After equilibration, the solid and liquid phases are separated by centrifugation, and the concentration of **bromoform** in the aqueous phase is measured. The amount adsorbed to the soil is calculated by the difference from the initial concentration. The distribution coefficient (Kd) is calculated and then normalized to the organic carbon content of the soil to obtain Koc. Alternatively, OECD Guideline 121 (HPLC Method) can be used to estimate Koc based on the retention time of the compound on a high-performance liquid chromatography column.[7][14]

Degradation Studies

- Hydrolysis:OECD Guideline 111 (Hydrolysis as a Function of pH) is the standard method.[5][15] Sterile aqueous buffer solutions at different pH values (typically 4, 7, and 9) are treated with **bromoform** and incubated in the dark at a constant temperature. Samples are taken at various time intervals and analyzed for the concentration of **bromoform**. The rate of hydrolysis is determined from the decline in concentration over time.

- Biodegradation: The OECD 301 series of tests for ready biodegradability can be used to assess the aerobic biodegradation of **bromoform**.[3][13] For example, in the OECD 301B (CO_2 Evolution Test), a solution of **bromoform** is inoculated with microorganisms (e.g., from activated sludge) in a mineral medium and incubated in the dark. The amount of carbon dioxide produced over time is measured and compared to the theoretical maximum, indicating the extent of biodegradation.[18]

- Photolysis:OECD Guideline 316 (Phototransformation of Chemicals in Water – Direct Photolysis) can be used to determine the rate of direct photolysis.[8][19] A solution of **bromoform** in purified water is irradiated with light of known intensity and spectral

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distribution, simulating sunlight. The concentration of **bromoform** is monitored over time to determine the rate of photolytic degradation.

Bioaccumulation Studies

The potential for bioaccumulation in fish can be assessed using OECD Guideline 305 (Bioaccumulation in Fish: Aqueous and Dietary Exposure).[20][21] In the aqueous exposure test, fish are exposed to a constant concentration of **bromoform** in water for an uptake phase, followed by a depuration phase in clean water. The concentration of **bromoform** in the fish tissue is measured at various time points during both phases to calculate the bioconcentration factor (BCF).[22]

Conclusion

The environmental fate and transport of **bromoform** are characterized by its moderate volatility, limited sorption to soil, and slow degradation in most environmental compartments, with the exception of specific anaerobic environments. Its low to moderate bioaccumulation potential suggests it is unlikely to significantly magnify in aquatic food chains. The standardized experimental protocols outlined in this guide provide a robust framework for the continued investigation and monitoring of **bromoform** in the environment, ensuring a comprehensive understanding of its potential risks and informing the development of sustainable chemical practices.

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